

# (+/-)-Tebuconazole-D4 CAS number

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## Compound of Interest

Compound Name: (+/-)-Tebuconazole-D4

Cat. No.: B15378686

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## An In-depth Technical Guide to (+/-)-Tebuconazole-D4

This guide provides comprehensive technical information on **(+/-)-Tebuconazole-D4**, a deuterated analog of the broad-spectrum triazole fungicide Tebuconazole. It is intended for researchers, scientists, and drug development professionals who utilize this compound as an internal standard in analytical methodologies.

## Core Compound Information

**(+/-)-Tebuconazole-D4** is a stable isotope-labeled version of Tebuconazole, where four hydrogen atoms on the 4-chlorophenyl ring have been replaced with deuterium. This isotopic substitution makes it an ideal internal standard for quantification of Tebuconazole in various matrices using mass spectrometry-based methods. The CAS number for the parent compound, Tebuconazole, is 107534-96-3[1]. Deuterated analogs are often not assigned a unique CAS number and are typically referenced by the parent compound's CAS number.

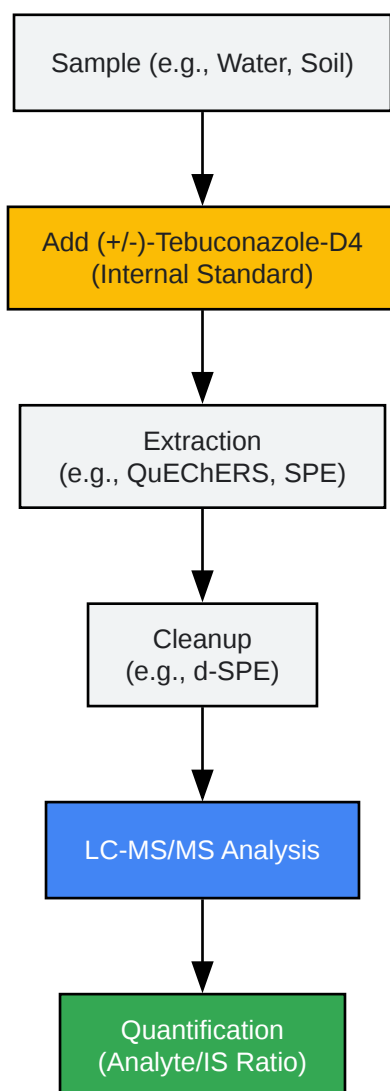
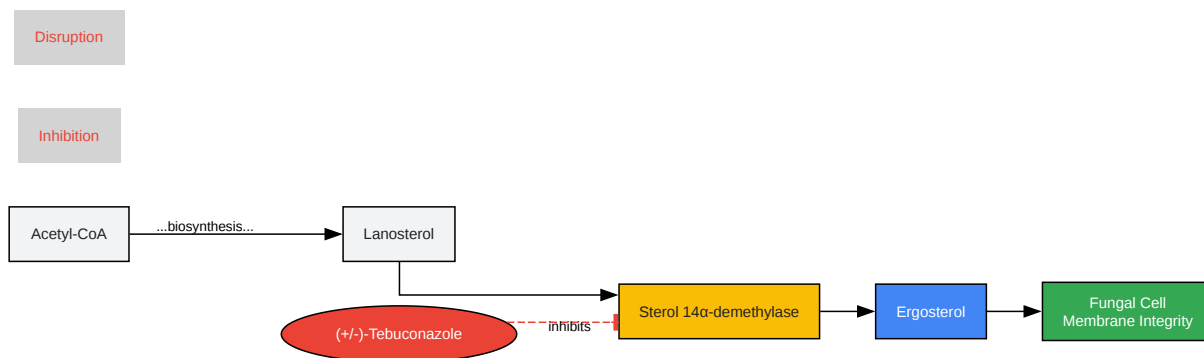
## Quantitative Data

The following table summarizes key quantitative data for Tebuconazole. Data for the D4 analog is largely identical, with a slight increase in molecular weight due to the deuterium labeling.

Property	Value	Reference
Chemical Formula	C <sub>16</sub> H <sub>18</sub> Cl <sub>4</sub> N <sub>3</sub> O	-
Molecular Weight	Approximately 311.83 g/mol	Calculated
Physical State	White powder	[2]
Oral LD50 (Rat)	2,000-5,000 mg/kg	[3][4]
Dermal LD50 (Rat)	>2000 mg/kg	[3][4]
Inhalation LC50 (Rat)	1.89 mg/L (4h)	[3]
Purity	Typically >95%	[5]

## Mechanism of Action: Tebuconazole

Tebuconazole functions as a fungicide by inhibiting the biosynthesis of ergosterol, an essential component of fungal cell membranes[2][6]. Specifically, it targets the enzyme sterol 14 $\alpha$ -demethylase, which is involved in the conversion of lanosterol to ergosterol[6]. This disruption leads to an accumulation of toxic sterol precursors and a depletion of ergosterol, ultimately compromising the integrity of the fungal cell membrane and inhibiting fungal growth[6][7].



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